

Proper Disposal of DL-Methionine Methylsulfonium Chloride: A Step-by-Step Guide

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Compound of Interest

Compound Name: *DL-Methionine methylsulfonium chloride*

Cat. No.: *B075466*

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This guide provides essential safety and logistical information for the proper disposal of **DL-Methionine methylsulfonium chloride**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Immediate Safety Considerations

Before handling **DL-Methionine methylsulfonium chloride** for disposal, it is imperative to consult your institution's specific Environmental Health and Safety (EHS) guidelines. Safety Data Sheets (SDSs) for this compound present conflicting hazard information. While some sources classify it as non-hazardous under OSHA and CLP regulations[1][2], others indicate potential for acute oral toxicity, skin irritation, and severe water hazard[3][4].

Principle of Prudence: Given the conflicting data, it is safest to treat **DL-Methionine methylsulfonium chloride** and any contaminated materials as hazardous waste unless explicitly classified as non-hazardous by your institution's EHS department.[5] Always wear appropriate Personal Protective Equipment (PPE), including safety glasses with side shields, gloves, and a lab coat, when handling this chemical.[1]

Summary of Chemical and Safety Data

The following table summarizes key quantitative and qualitative data for **DL-Methionine methylsulfonium chloride**.

Property	Data	Citations
Physical Form	Solid, powder, or crystals; colorless to white.	[2][4]
Solubility	Soluble in water (100 mg/mL).	[4]
pH	4.0 - 5.5.	[4]
Hazard Classifications	Conflicting Data Reported:- Not considered hazardous by 2012 OSHA Hazard Communication Standard (29 CFR 1910.122).[1]- Does not meet criteria for classification in any hazard class (EC No 1272/2008).[2]- Acute toxicity, oral (Category 4); Skin corrosion/irritation (Category 2).[3]- WGK 3: Severely hazardous to water (Germany).[4]- Storage Class 11: Combustible Solids.[4]	[1][2][3][4]

Procedural Guidance for Disposal

The following step-by-step protocols outline the recommended disposal pathway. The primary approach is to manage the substance as regulated chemical waste through your institution's EHS program.

Step 1: Waste Characterization and Segregation

- Consult EHS: Confirm the final waste determination (hazardous or non-hazardous) with your institution's EHS officer.[5]
- Treat as Hazardous: In the absence of a definitive non-hazardous determination, manage all **DL-Methionine methylsulfonium chloride** waste as hazardous.[5] This includes the pure chemical, solutions, and any materials contaminated with it (e.g., gloves, absorbent paper, weighing boats).

- Segregate Incompatibles: Store this waste separately from incompatible materials, such as strong oxidizing agents.[1][6]

Step 2: Packaging and Labeling Solid Waste

- Container Selection: Place dry, solid **DL-Methionine methylsulfonium chloride** waste into a chemically compatible container that can be securely sealed with a screw-on cap.[7][8]
- Contaminated Lab Trash: Double-bag chemically contaminated lab supplies (gloves, wipes, etc.) in clear plastic bags to allow for visual inspection. Seal each bag individually.[7]
- Labeling: As soon as the first item of waste is placed in the container, affix a "Hazardous Waste" tag provided by your EHS department.[5][9] The label must include:
 - The full, unabbreviated chemical name: "**DL-Methionine methylsulfonium chloride**".[9]
 - The date waste generation began.[9]
 - The specific laboratory or room number of origin.[9]
 - The Principal Investigator's name and contact information.[9]

Step 3: Packaging and Labeling Liquid Waste

- Aqueous Solutions: Collect aqueous solutions of **DL-Methionine methylsulfonium chloride** in a leak-proof container with a secure, screw-on cap. Do not use metal containers.[10]
- Secondary Containment: Place the primary liquid waste container within a larger, chemically compatible secondary container capable of holding 110% of the liquid's volume.[7] This prevents spills and allows for the segregation of incompatible liquid wastes.[7]
- Labeling: Label the liquid waste container with a hazardous waste tag, listing all chemical constituents and their estimated concentrations.[6][9]

Step 4: Storage Prior to Disposal

- Designated Storage Area: Store the sealed and labeled waste containers in a designated Satellite Accumulation Area (SAA) within your laboratory.[6]

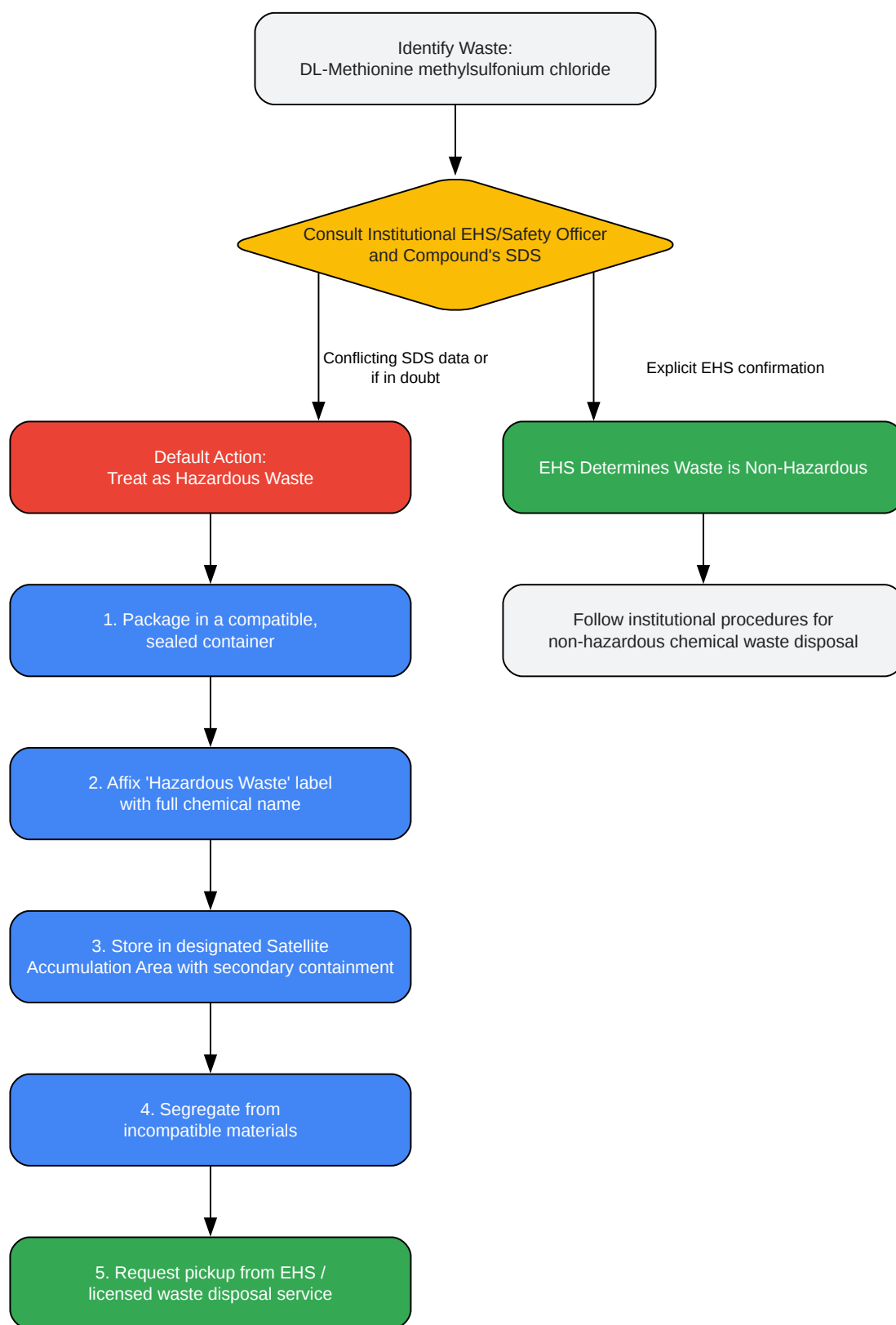
- Supervision: The SAA must be under the direct supervision of laboratory personnel.[\[10\]](#)
- Container Management: Keep waste containers closed at all times except when adding waste.[\[7\]](#) Ensure containers are clean and free of external contamination before collection.

Step 5: Arranging for Final Disposal

- Request Collection: Contact your institution's EHS department or hazardous waste program to schedule a waste collection.[\[5\]](#)[\[9\]](#) Do not transport hazardous waste yourself.
- Follow Time Limits: Be aware of regulatory time limits for waste accumulation. Hazardous waste must typically be collected within 90 days of the start date on the label.[\[7\]](#)[\[10\]](#)
- Disposal of Empty Containers: A container that held **DL-Methionine methylsulfonium chloride** must be triple-rinsed with a suitable solvent (like water). The rinsate must be collected and disposed of as hazardous waste.[\[8\]](#) After rinsing and removal of the label, the empty container may be disposed of as regular trash.[\[5\]](#)[\[8\]](#)

Disposal Decision Workflow

The following diagram illustrates the logical workflow for making decisions regarding the disposal of **DL-Methionine methylsulfonium chloride**.



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Caption: Disposal decision workflow for **DL-Methionine methylsulfonium chloride**.

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- To cite this document: BenchChem. [Proper Disposal of DL-Methionine Methylsulfonium Chloride: A Step-by-Step Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b075466#dl-methionine-methylsulfonium-chloride-proper-disposal-procedures>]

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